

Strategic Sourcing & Technical Guide: 3,4'-Dichloro-3'-fluorobenzophenone

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Compound of Interest

Compound Name: 3,4'-Dichloro-3'-fluorobenzophenone

CAS No.: 951890-54-3

Cat. No.: B3025056

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Executive Summary

3,4'-Dichloro-3'-fluorobenzophenone (CAS 951890-54-3) is a specialized halogenated diaryl ketone used primarily as an intermediate in the synthesis of bioactive small molecules, particularly kinase inhibitors and agrochemicals where metabolic stability is required.

Unlike common benzophenones, this specific isomer is a niche building block. It is frequently confused with its regioisomers (e.g., 3,4-dichloro-4'-fluorobenzophenone). This guide provides a verified sourcing landscape for US/EU researchers, a technical profile to prevent isomer confusion, and a self-validating Quality Control (QC) protocol.

Technical Profile & Identity

The precise substitution pattern is critical for Structure-Activity Relationship (SAR) studies. You must verify the CAS number and chemical structure before procurement to avoid acquiring the wrong regioisomer.

Attribute	Specification
Chemical Name	3,4'-Dichloro-3'-fluorobenzophenone
CAS Registry Number	951890-54-3
IUPAC Name	(3-chlorophenyl)-(4-chloro-3-fluorophenyl)methanone
Molecular Formula	C ₁₃ H ₇ Cl ₂ FO
Molecular Weight	269.10 g/mol
Key Structural Feature	Ring A: Meta-chloro (3-Cl)Ring B: 3-Fluoro, 4-Chloro (3'-F, 4'-Cl)

Isomer Alert

Researchers often mistakenly purchase 3,4-dichloro-4'-fluorobenzophenone (CAS 157428-51-8), which is more commercially available but structurally distinct.

- Target (951890-54-3): Cl on both rings.
- Common Imposter (157428-51-8): Both Cl atoms on the same ring.

Sourcing Landscape (USA & Europe)

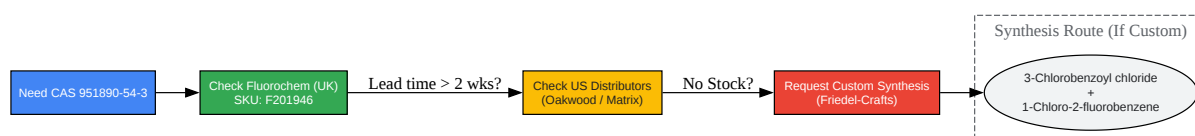
Due to the niche nature of this intermediate, it is rarely held in "Next Day" stock by generalist vendors (e.g., Sigma, Fisher) in the US. The primary verified stock is located in Europe, with US sourcing requiring distributor channels.

Primary Catalog Suppliers

Supplier	Region	Catalog / SKU	Stock Status	Notes
Fluorochem	Europe (UK)	F201946	Primary Holder	The most reliable source for this specific isomer. Ships globally.
Apollo Scientific	Europe (UK)	Check w/ Sales	Secondary	Often cross-lists fluorinated aromatics.
Combi-Blocks	USA (CA)	Inquiry Required	Variable	Best bet for US-based "in-stock" checks.
Oakwood Chemical	USA (SC)	Inquiry Required	Distributor	Frequently distributes Fluorochem items in the US.

Sourcing Strategy Workflow

If the item is out of stock, use this decision matrix to secure material without delaying your project.



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Figure 1: Strategic sourcing workflow for niche fluorinated intermediates.

Quality Assurance & Validation Protocols

Trustworthiness Pillar: Never assume the label is correct for rare isomers. You must validate the substitution pattern upon receipt.

Protocol: Regiochemistry Verification via $^1\text{H-NMR}$

The splitting pattern of the aromatic protons is the only definitive way to distinguish the target from its isomers without X-ray crystallography.

Expected $^1\text{H-NMR}$ Signals (DMSO- d_6 or CDCl_3):

- Ring A (3-Chlorophenyl): Look for a standard meta-substituted pattern (singlet-like distinct proton at position 2).
- Ring B (4-Chloro-3-fluorophenyl):
 - Proton at C5' (Ortho to Cl, Meta to F): Appears as a doublet of doublets (dd) or triplet-like due to coupling with Fluorine () and the adjacent proton.
 - Proton at C2' (Ortho to F, Meta to Carbonyl): Look for a large coupling constant (approx 8-10 Hz).
 - Key Differentiator: If you see a simple AB system or para-substitution pattern, you have the wrong isomer.

Protocol: Purity Check via HPLC

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 μm , 4.6 x 100 mm.
- Mobile Phase: Gradient 60:40 (ACN:Water + 0.1% TFA) to 95:5 over 15 mins.
- Wavelength: 254 nm.
- Acceptance Criteria: Purity > 97.0% (Area %).

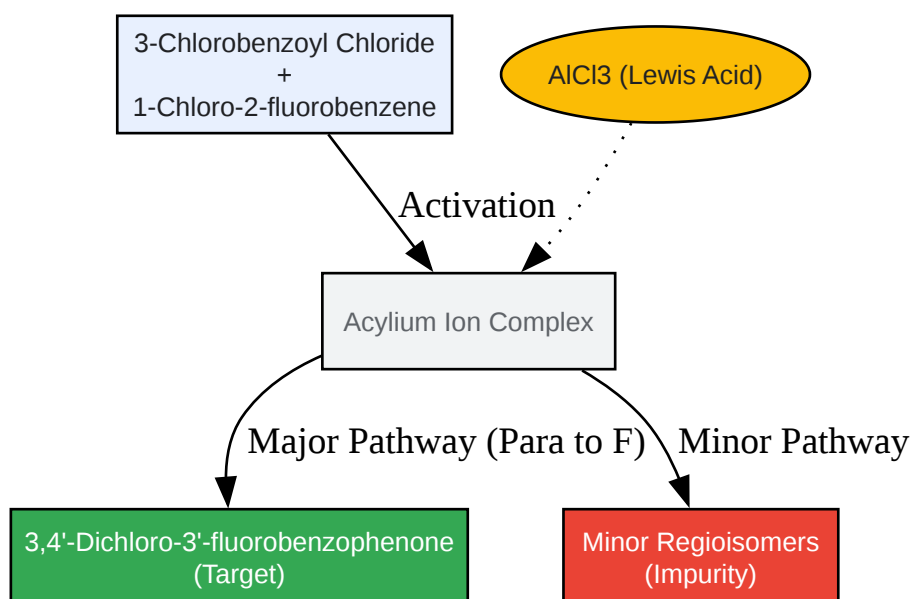
Synthesis Context (Why Purity Matters)

Understanding the synthesis helps explain the impurity profile. This molecule is typically synthesized via Friedel-Crafts Acylation.

Reaction Logic:

Impurity Risks:

- **Regioisomers:** The fluorine atom is an ortho/para director, while the chlorine is also an ortho/para director. This competition can lead to minor isomers where the benzoyl group attaches at different positions on the fluorobenzene ring.
- **Hydrolysis:** Residual 3-chlorobenzoic acid from moisture exposure.



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Figure 2: Friedel-Crafts acylation pathway showing potential for isomeric impurities.

References

- PubChem.Compound Summary: Benzophenone Derivatives. National Library of Medicine. Retrieved from [\[Link\]](#)
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